

# addressing solubility issues of 1-Oleoyl-3-arachidoyl-rac-glycerol in assays

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## Compound of Interest

Compound Name: 1-Oleoyl-3-arachidoyl-rac-glycerol

Cat. No.: B3026139

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## Technical Support Center: 1-Oleoyl-3-arachidoyl-rac-glycerol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility and handling issues related to **1-Oleoyl-3-arachidoyl-rac-glycerol** in various biological assays. This resource is intended for researchers, scientists, and drug development professionals.

## I. Physicochemical Properties and Solubility

**1-Oleoyl-3-arachidoyl-rac-glycerol** is a diacylglycerol containing oleic acid at the sn-1 position and the saturated arachidic acid at the sn-3 position. Its long acyl chains contribute to its low solubility in aqueous solutions.

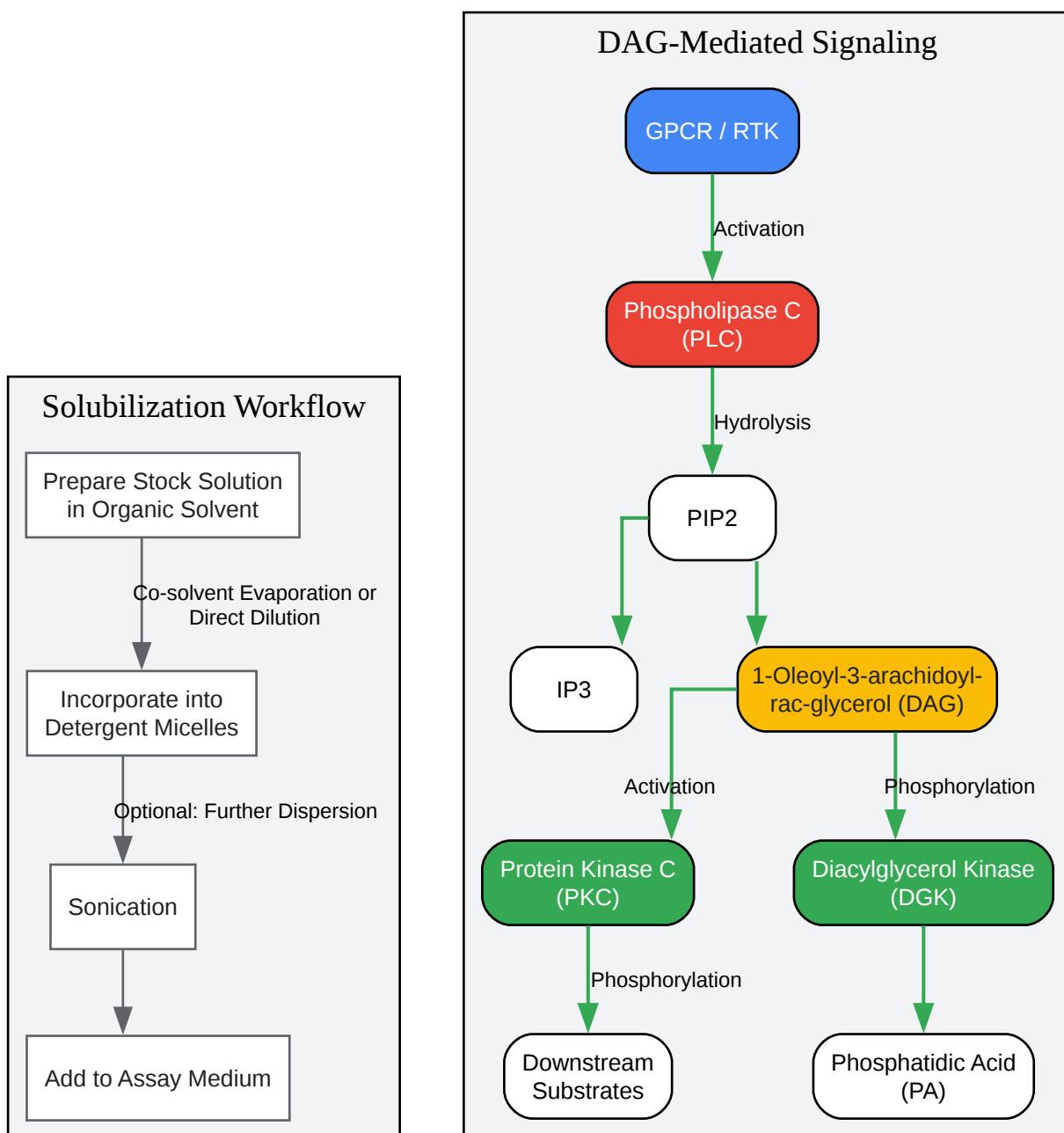
Table 1: Solubility of **1-Oleoyl-3-arachidoyl-rac-glycerol** in Common Solvents[[1](#)]

| Solvent                   | Solubility |
|---------------------------|------------|
| Dimethylformamide (DMF)   | 20 mg/mL   |
| Dimethyl sulfoxide (DMSO) | 7 mg/mL    |
| Ethanol                   | 30 mg/mL   |
| PBS (pH 7.2)              | 0.25 mg/mL |

## II. Troubleshooting Guide: Addressing Solubility Issues in Assays

Q1: My **1-Oleoyl-3-arachidoyl-rac-glycerol** is not dissolving in my aqueous assay buffer. What should I do?

A1: Direct dissolution in aqueous buffers is challenging due to the lipophilic nature of this diacylglycerol. Here is a recommended workflow to improve solubility:



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## References

- 1. [caymanchem.com](http://caymanchem.com) [caymanchem.com]
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